

Technical Support Center: Pirbuterol Acetate In Vivo Experiments

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Compound of Interest

Compound Name: Pirbuterol acetate

Cat. No.: B147383

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers using **pirbuterol acetate** in in vivo experiments. The information is presented in a question-and-answer format to directly address common challenges.

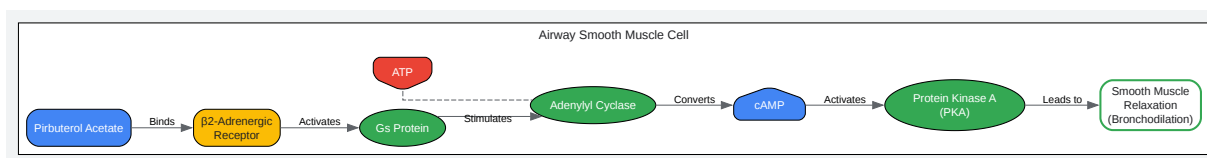
Section 1: General Information & Mechanism of Action

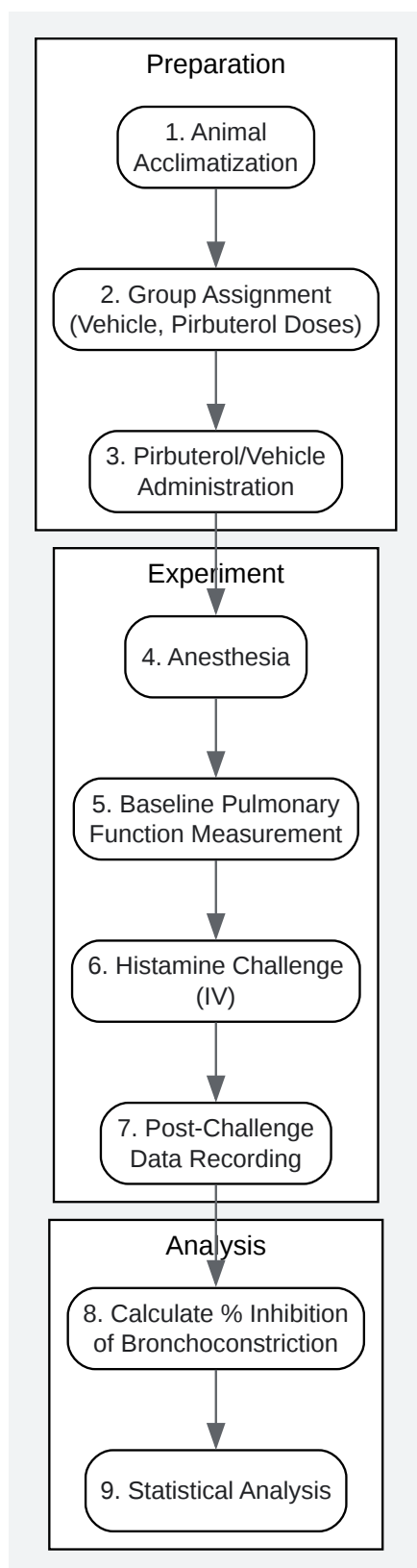
Q1: What is the mechanism of action for pirbuterol acetate?

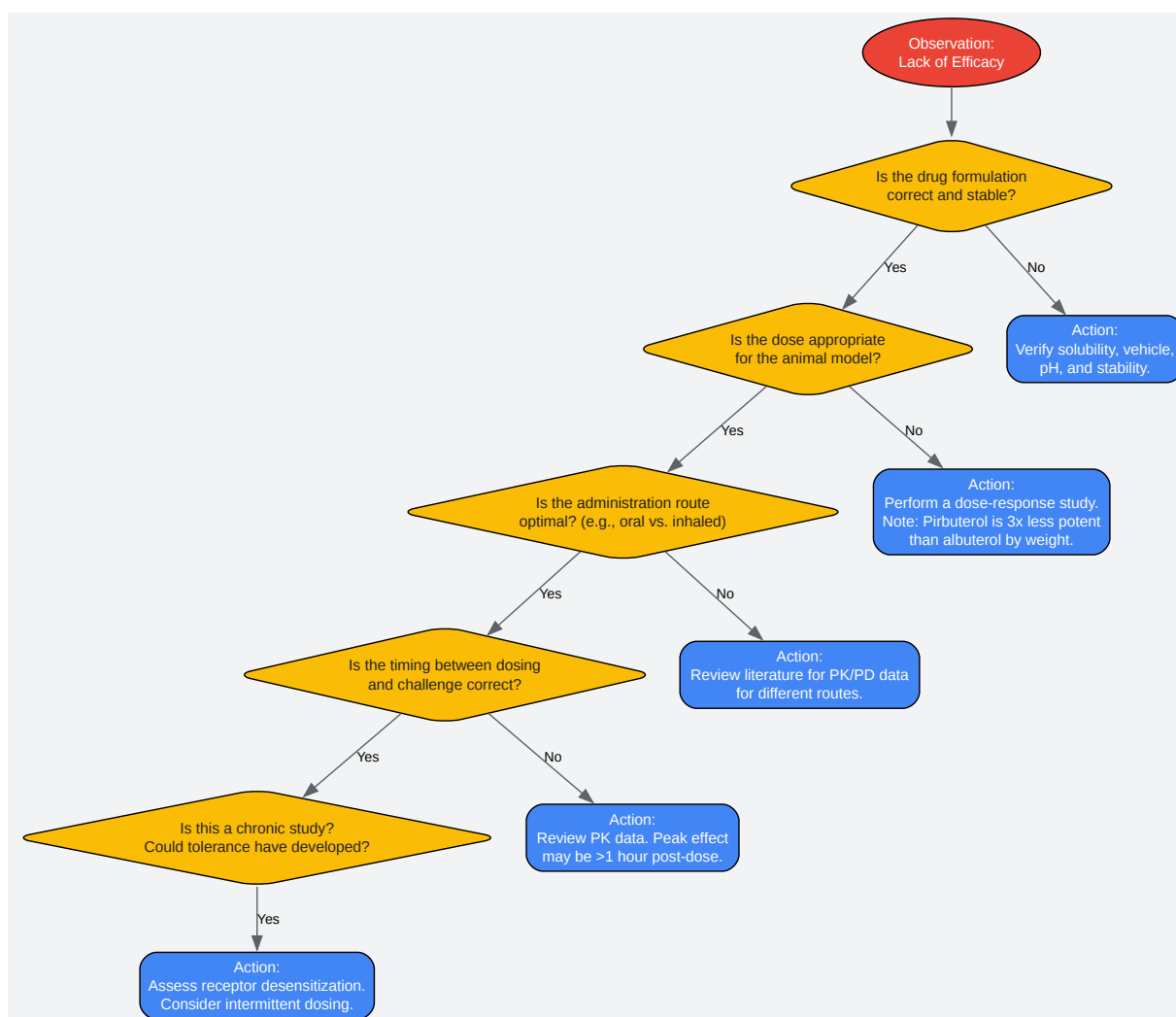
Pirbuterol acetate is the acetate salt form of pirbuterol, a selective beta-2 adrenergic receptor agonist.^[1] Its primary mechanism involves stimulating these receptors, which activates the intracellular enzyme adenylate cyclase.^{[1][2]} This enzyme catalyzes the conversion of adenosine triphosphate (ATP) to cyclic-3',5'-adenosine monophosphate (cAMP).^[2] The resulting increase in intracellular cAMP levels leads to two main effects:

- Bronchodilation: Relaxation of smooth muscle in the airways.^[2]
- Anti-inflammatory effects: Inhibition of the release of inflammatory mediators from mast cells.^{[1][2]}

While pirbuterol shows a preferential effect on beta-2 receptors in the lungs, it's important to note that a population of these receptors also exists in the heart, which can lead to cardiovascular side effects.^[2]







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References

- 1. PIRBUTEROL ACETATE | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. Pirbuterol | C₁₂H₂₀N₂O₃ | CID 4845 - PubChem [pubchem.ncbi.nlm.nih.gov]
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